An In-depth Technical Guide on the Physicochemical Properties of Quinoxaline Compounds

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Compound of Interest

Compound Name:	*Quinoxalin-6-ylboronic acid*
CAS No.:	*852432-98-5*
Cat. No.:	*B1388250*

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For Researchers, Scientists, and Drug Development Professionals

The quinoxaline scaffold, a heterocyclic aromatic structure formed by the fusion of a benzene and a pyrazine ring, is a cornerstone in medicinal chemistry.[1][2] Its derivatives are integral to a wide array of therapeutic agents, including those with anticancer, antimicrobial, antiviral, and anti-inflammatory properties.[3][4][5] This guide provides a deep dive into the core physicochemical properties of quinoxaline compounds, offering insights crucial for the design and development of novel, effective drug candidates.

Electronic and Spectroscopic Properties: The Foundation of Reactivity

The arrangement of atoms and electrons in the quinoxaline ring system dictates its fundamental chemical behavior and how it interacts with light.

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Aromaticity and Electron Distribution: The fusion of a benzene and a pyrazine ring creates a stable, aromatic system.[6] The two nitrogen atoms in the pyrazine ring are electron-withdrawing, which significantly influences the electron density across the molecule. This creates a π-electron deficient character, particularly at the carbon atoms adjacent to the nitrogens (C2 and C3), making the quinoxaline nucleus susceptible to nucleophilic attack.[7] This inherent electronic feature is a key consideration for synthetic chemists designing new quinoxaline derivatives.[7]

Spectroscopic Properties: Quinoxaline derivatives typically absorb ultraviolet (UV) light and many also exhibit fluorescence.[8][9] The specific wavelengths of absorption and emission are highly sensitive to the types of chemical groups attached to the quinoxaline core.[8] For instance, adding electron-donating groups can shift the absorption to longer wavelengths. This tunability makes them valuable as fluorescent probes and in the development of organic light-emitting diodes (OLEDs).[8]

Solubility and Lipophilicity: Keys to Biological Performance

For a quinoxaline compound to be an effective drug, it must have the right balance of solubility in water and fats (lipophilicity) to be properly absorbed, distributed, metabolized, and excreted by the body.

Aqueous Solubility: The flat, aromatic structure of the basic quinoxaline molecule generally leads to low water solubility.[10] However, this can be significantly improved by adding polar functional groups that can interact with water molecules. The acidity or basicity (pH) of the environment is also important, as the nitrogen atoms in the quinoxaline ring can become protonated in acidic conditions, forming more soluble salts.[11]

Lipophilicity (LogP): Lipophilicity is a measure of how well a compound dissolves in fats and oils compared to water. This is a critical parameter in drug design. If a compound is too lipophilic, it may be poorly absorbed and quickly broken down by the body. If it's not lipophilic enough, it may not be able to cross cell membranes to reach its target. The lipophilicity of quinoxaline compounds can be precisely adjusted by adding either fat-loving (hydrophobic) or water-loving (hydrophilic) chemical groups.

Table 1: Physicochemical Characteristics of the Quinoxaline System[6]

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Characteristic	Value
Molecular Formula	$C_8H_6N_2$
Molecular Weight	130.15 g/mol
Number of H-bond Acceptors	2
Number of H-bond Donors	0
Molar Refractivity	39.54

Experimental Protocols for Physicochemical Characterization

Accurate measurement of these properties is essential in drug discovery.

Protocol for Determining Aqueous Solubility (Shake-Flask Method):

- An excess amount of the quinoxaline compound is added to a buffered saline solution at a physiologically relevant pH (e.g., 7.4).
- The mixture is agitated at a constant temperature until equilibrium is reached (typically 24-48 hours).
- The undissolved solid is separated from the saturated solution.
- The concentration of the dissolved compound is measured using a technique like High-Performance Liquid Chromatography (HPLC).

Rationale: This method ensures the measurement of true equilibrium solubility, providing a more accurate value than faster, kinetic-based methods.

Protocol for Determining Lipophilicity (LogP):

- The quinoxaline compound is dissolved in a mixture of n-octanol and water.
- The mixture is shaken to allow the compound to distribute between the two liquid layers.

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- The layers are separated.
- The concentration of the compound in each layer is determined.
- LogP is calculated as the logarithm of the ratio of the concentration in octanol to the concentration in water.

Rationale: This direct measurement of partitioning provides a robust and reliable indicator of the compound's lipophilicity.

Synthetic Strategies and Property Modulation

The versatility of the quinoxaline scaffold lies in its synthetic accessibility, which allows for precise tuning of its physicochemical properties. The most common method for synthesizing quinoxalines is the condensation of an ortho-phenylenediamine with a 1,2-dicarbonyl compound.[2][12]

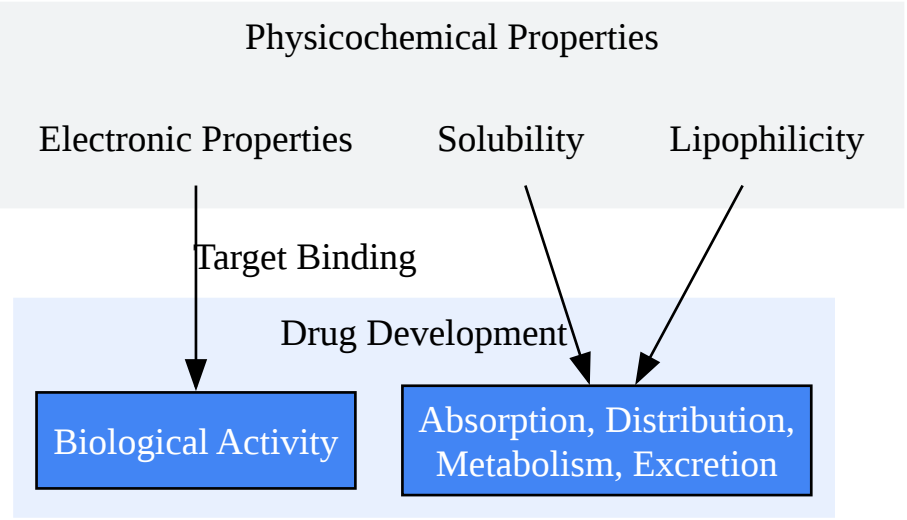
Caption: Synthetic route to quinoxalines with tunable properties.

By strategically choosing the starting materials with different substituents, chemists can create a library of quinoxaline derivatives with a wide range of electronic properties, solubilities, and lipophilicities, optimizing them for specific biological targets.[13]

Biological Implications and Drug Design

The physicochemical properties of quinoxaline derivatives directly impact their biological activity. For example, their flat, aromatic nature allows some derivatives to insert themselves into DNA, a mechanism that is exploited in certain anticancer drugs.[1]

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Caption: Interplay of physicochemical properties in drug development.

Quinoxaline derivatives have been successfully developed into a variety of approved drugs.[14] Their diverse biological activities include antibacterial, antifungal, antiviral, anticancer, and anti-inflammatory effects.[2][5] The ongoing exploration of this versatile scaffold continues to yield promising new therapeutic candidates.[15]

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